

Benzobicyclon: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Benzobicyclon [ISO]

Cat. No.: B12058859

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This in-depth technical guide provides a comprehensive overview of the herbicidal agent Benzobicyclon, with a focus on its core molecular properties, mechanism of action, and analytical methodologies. The information is tailored for researchers, scientists, and professionals involved in drug development and related fields.

Core Molecular Data

Quantitative data regarding the molecular properties of Benzobicyclon are summarized below for clear reference and comparison.

| Property | Value | Source(s) |
|-------------------|---|--------------|
| Molecular Formula | C ₂₂ H ₁₉ ClO ₄ S ₂ | [1][2][3][4] |
| Molecular Weight | 446.97 g/mol | [1][4][5] |
| CAS Number | 156963-66-5 | |
| Appearance | Light yellow to brown solid | [1] |

Mechanism of Action: Pro-herbicide Activation and HPPD Inhibition

Benzobicyclon functions as a pro-herbicide, meaning it is converted into its active form after application. In the presence of water, Benzobicyclon undergoes hydrolysis to form

benzobicyclon hydrolysate. This active metabolite is a potent inhibitor of the enzyme 4-hydroxyphenylpyruvate dioxygenase (HPPD). The inhibition of HPPD disrupts the biosynthesis of plastoquinone, a vital cofactor in the carotenoid biosynthesis pathway. This disruption ultimately leads to the characteristic bleaching of plant tissues, followed by necrosis and death of the target weed.



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Mechanism of action for Benzobicyclon.

Experimental Protocols: Analysis of Benzobicyclon

The quantification of Benzobicyclon and its metabolites in various matrices is crucial for environmental and residue analysis. A common methodology involves Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS).

Sample Preparation: Extraction from Soil

A modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is often employed for the extraction of Benzobicyclon from soil samples.

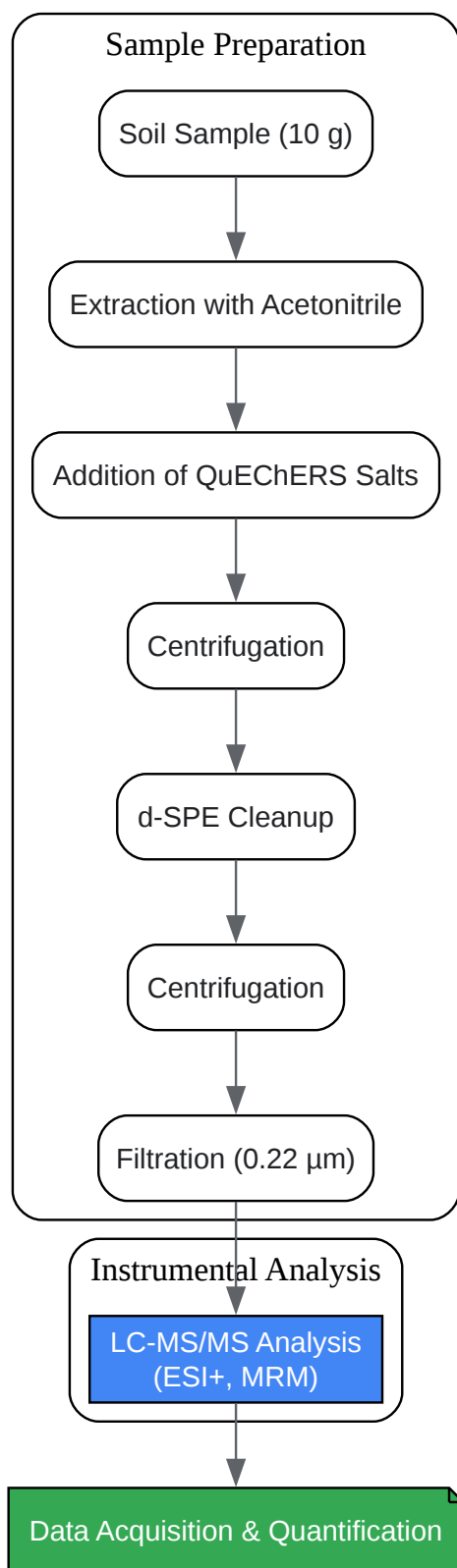
- **Extraction:** A 10 g soil sample is placed in a 50 mL centrifuge tube. 10 mL of acetonitrile is added, and the tube is vortexed for 1 minute.
- **Salting Out:** A salt mixture (e.g., 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, 0.5 g disodium hydrogen citrate sesquihydrate) is added, and the tube is shaken vigorously for 1 minute.
- **Centrifugation:** The sample is centrifuged at 4000 rpm for 5 minutes.
- **Dispersive Solid-Phase Extraction (d-SPE) Cleanup:** An aliquot of the supernatant (e.g., 6 mL) is transferred to a 15 mL centrifuge tube containing d-SPE sorbents (e.g., 900 mg MgSO₄, 150 mg PSA, 150 mg C18). The tube is vortexed for 1 minute and then centrifuged at 4000 rpm for 5 minutes.

- Final Extract: The resulting supernatant is filtered through a 0.22 µm syringe filter into an autosampler vial for LC-MS/MS analysis.

Instrumental Analysis: LC-MS/MS

- Chromatographic Separation: A C18 reversed-phase column is typically used for separation. The mobile phase often consists of a gradient of acetonitrile and water, both containing a small percentage of formic acid (e.g., 0.1%) to improve ionization.
- Mass Spectrometric Detection: A tandem mass spectrometer operating in positive electrospray ionization (ESI+) mode is used for detection. Multiple Reaction Monitoring (MRM) is employed for quantification, monitoring specific precursor-to-product ion transitions for Benzobicyclon and its metabolites.

The workflow for the analytical protocol can be visualized as follows:



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Analytical workflow for Benzobicyclon.

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